

# Environmental Impact of Tetracosyl Acrylate: A Technical Overview

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## Compound of Interest

Compound Name: Tetracosyl acrylate

Cat. No.: B3053072

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Disclaimer: Publicly available data on the specific environmental impact of **Tetracosyl acrylate** is limited. The following guide synthesizes the available information, primarily from safety data sheets of commercial products containing this substance, and outlines standard testing methodologies for a comprehensive environmental assessment. The ecotoxicity data presented is for a product formulation and may be derived from structurally similar compounds.

## Ecotoxicity Profile

**Tetracosyl acrylate** is classified as toxic to aquatic life with long-lasting effects (H411), carrying the "Aquatic Chronic 2" designation.<sup>[1][2]</sup> This classification indicates that the substance may cause adverse effects in aquatic environments over extended periods. The European Chemicals Agency (ECHA) also lists it as HP14 Ecotoxic, signifying that it "presents or may present immediate or delayed risks for one or more sectors of the environment"<sup>[3]</sup>.

## Aquatic Toxicity Data

The available quantitative data on the aquatic toxicity of a product containing **Tetracosyl acrylate** is summarized below.

Test Organism	Endpoint	Duration	Result	Guideline	Source
Brachydanio rerio (Zebrafish)	LL50	96 hours	> 100 mg/L	OECD 203 (static)	<a href="#">[1]</a>
Daphnia magna (Water flea)	EL50	48 hours	> 100 mg/L	OECD 202, Part 1 (static)	<a href="#">[1]</a>
Daphnia magna (Water flea)	NOEC	21 days	0.25 µg/L	OECD 211 (semistatic)	<a href="#">[2]</a>

LL50: Lethal Loading rate for 50% of the test population. EL50: Effect Loading rate for 50% of the test population. NOEC: No Observed Effect Concentration.

## Biodegradability

Specific studies on the biodegradability of **Tetracosyl acrylate** were not identified in the public domain. However, the standard method for assessing ready biodegradability is outlined in the OECD 301 guideline. This test exposes the substance to microorganisms from sources like activated sludge over 28 days and measures its mineralization, typically by tracking oxygen consumption or carbon dioxide production. A substance is considered readily biodegradable if it reaches a certain percentage of degradation within a 10-day window during the 28-day test.

## Experimental Protocols

The following are detailed methodologies for the key ecotoxicity tests cited for products containing **Tetracosyl acrylate**.

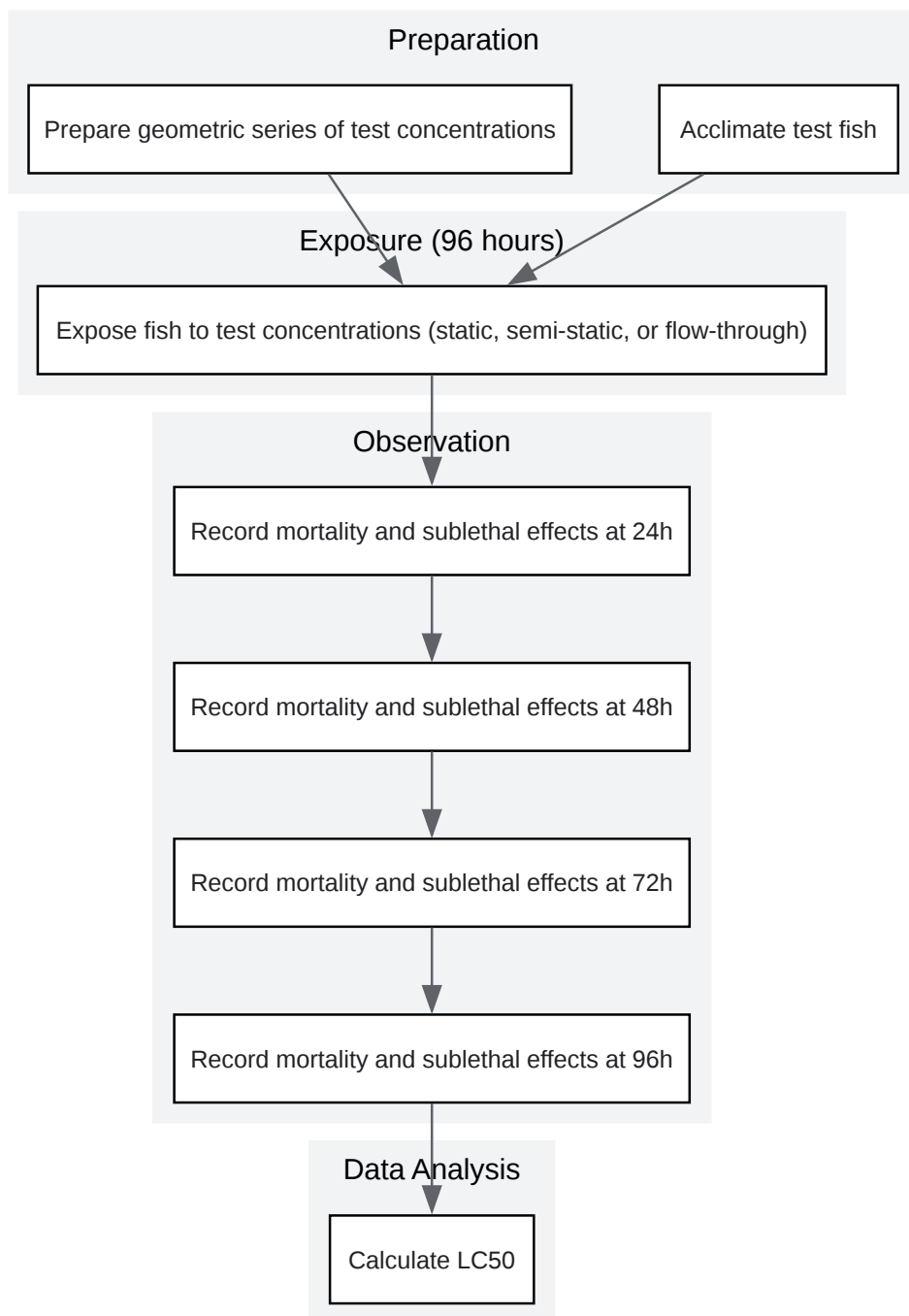
### Acute Toxicity to Fish (OECD Guideline 203)

This test evaluates the acute toxicity of a substance to fish.

- Test Organism: A suitable fish species, such as *Brachydanio rerio* (Zebrafish), is selected.

- **Exposure Conditions:** Fish are exposed to the test substance in a geometric series of concentrations for a 96-hour period. The exposure can be static (water is not changed), semi-static (water is renewed at regular intervals), or flow-through (water is continuously renewed).
- **Observations:** Mortalities and any sublethal effects (e.g., changes in behavior, appearance) are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The primary endpoint is the LC50 (Lethal Concentration 50), which is the concentration of the substance that is lethal to 50% of the test fish over the 96-hour period.

## Workflow for OECD Guideline 203

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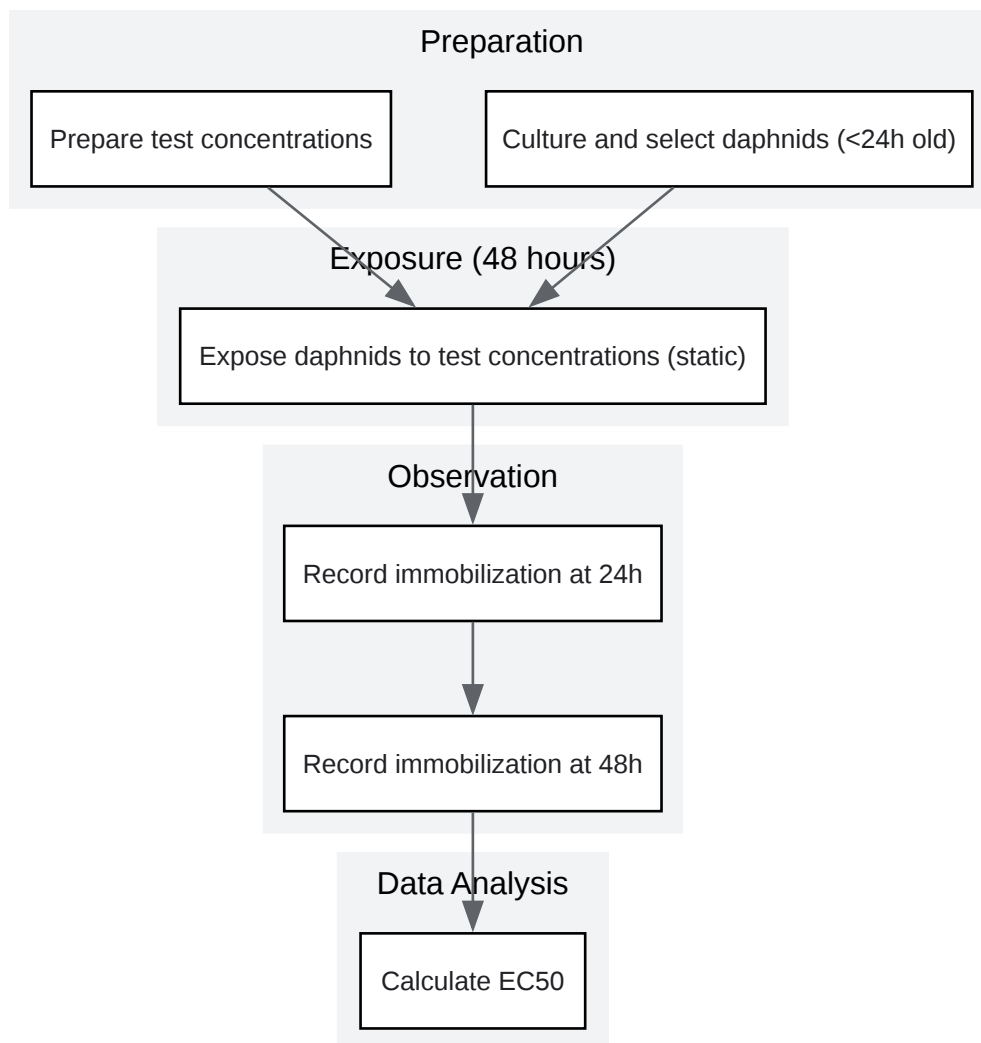
## Workflow for OECD Guideline 203

## Acute Immobilisation Test for Aquatic Invertebrates (OECD Guideline 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates, such as *Daphnia magna*.

- **Test Organism:** Young, healthy daphnids (less than 24 hours old) are used.
- **Exposure Conditions:** The daphnids are exposed to a range of concentrations of the test substance for 48 hours under static conditions.
- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.
- **Endpoint:** The EC50 (Effect Concentration 50) is determined, which is the concentration that causes immobilization in 50% of the daphnids.

## Workflow for OECD Guideline 202

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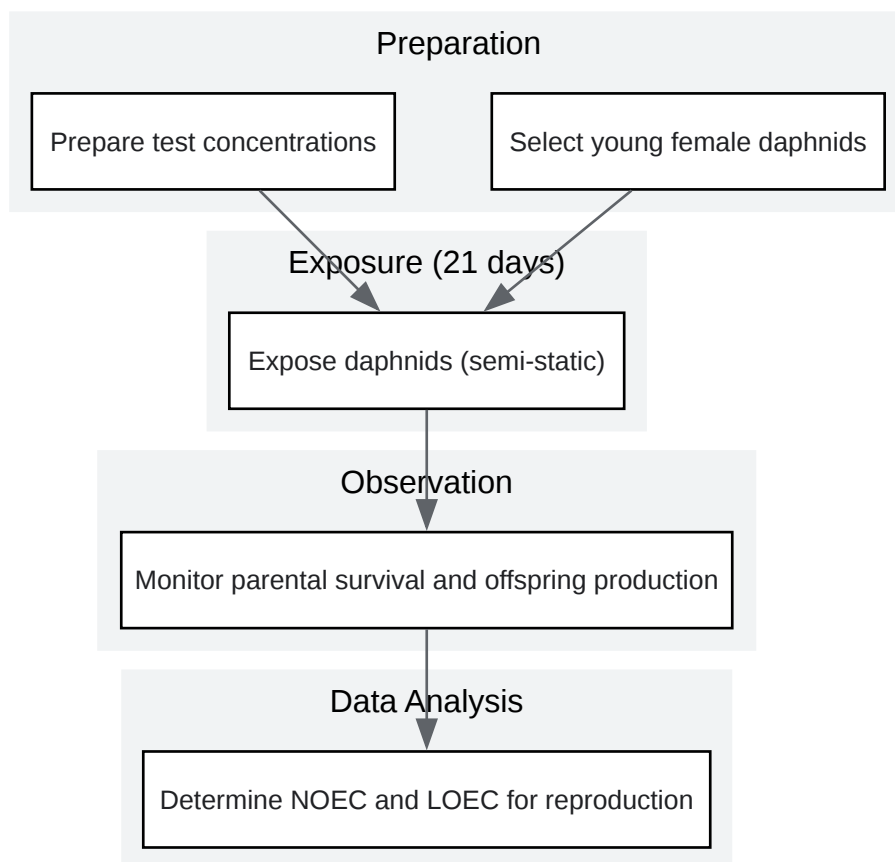
## Workflow for OECD Guideline 202

## Chronic Toxicity to Aquatic Invertebrates (OECD Guideline 211)

This test evaluates the chronic effects of a substance on the reproduction of *Daphnia magna*.

- **Test Organism:** Young female daphnids are exposed to the test substance.
- **Exposure Conditions:** The exposure is typically carried out over 21 days under semi-static conditions, where the test medium is renewed regularly to maintain the test concentrations and water quality.
- **Observations:** The survival of the parent daphnids and the number of offspring produced are monitored throughout the test.
- **Endpoint:** The primary endpoint is the No Observed Effect Concentration (NOEC), which is the highest test concentration at which no statistically significant adverse effect on reproduction or parental survival is observed compared to the control. The Lowest Observed Effect Concentration (LOEC) is also determined.

## Workflow for OECD Guideline 211



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*Workflow for OECD Guideline 211*

## Environmental Fate and Transport

Information regarding the environmental fate and transport of **Tetracosyl acrylate**, such as its potential for bioaccumulation, adsorption to soil, or atmospheric persistence, is not readily available. A comprehensive environmental risk assessment would require further studies to determine these parameters.

## Signaling Pathways



There is no publicly available information describing the specific signaling pathways in organisms that are affected by **Tetracosyl acrylate**. Toxicological studies would be required to elucidate the mechanisms of its ecotoxicity.

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## References

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- 3. Aquatic toxicity - The Joint Research Centre: EU Science Hub [[joint-research-centre.ec.europa.eu](https://joint-research-centre.ec.europa.eu)]
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